

1-Acetyltrichilinin CAS number and molecular weight

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Compound of Interest

Compound Name: 1-Acetyltrichilinin

Cat. No.: B12300275

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In-Depth Technical Guide: 1-Acetyltrichilinin

For Researchers, Scientists, and Drug Development Professionals

Core Compound Data

Parameter	Value	Reference
CAS Number	117842-14-5	[1]
Molecular Weight	570.7 g/mol	[1]

Introduction

1-Acetyltrichilinin is a naturally occurring seco-limonoid, a class of highly oxygenated terpenoids, isolated from the stem bark of the African medicinal plant *Trichilia roka* (Meliaceae). [2] Limonoids from the Meliaceae family are known for a wide range of biological activities, including insecticidal, antifeedant, and cytotoxic properties. This guide provides a comprehensive overview of the available technical information on **1-Acetyltrichilinin**, focusing on its chemical properties, biological activity, and the methodologies for its study.

Biological Activity: Insect Antifeedant

1-Acetyltrichilinin has been identified as an insect antifeedant.[2] Antifeedants are compounds that deter feeding in insects, offering a potential mechanism for crop protection.

The primary insecticidal and antifeedant activities of limonoids from the Meliaceae family have been extensively documented.

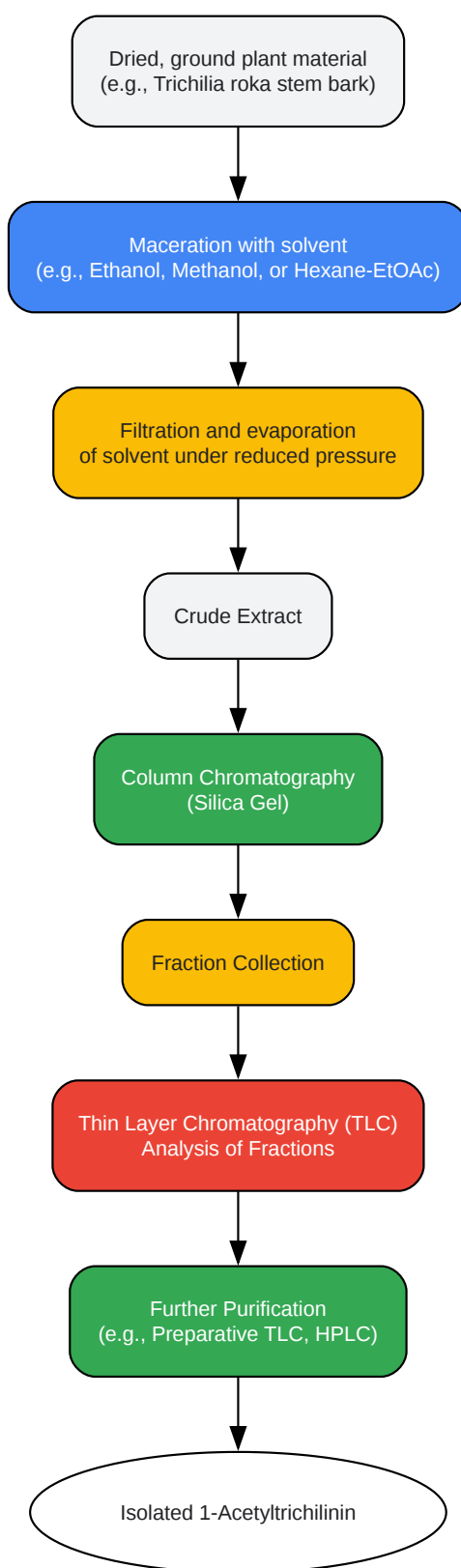
While specific quantitative data for the antifeedant activity of **1-Acetyltrichilin** is not readily available in the cited literature, the activity of related compounds and extracts from *Trichilia* species against pests such as *Spodoptera litura* and *Spodoptera frugiperda* suggests its potential as a pest management agent. The mechanism of action for antifeedants often involves the stimulation of specialized chemoreceptors in insects that perceive the compounds as deterrents, leading to a cessation of feeding.

Experimental Protocols

Isolation of Limonoids from *Trichilia* Species

The following is a generalized protocol for the extraction and isolation of limonoids from *Trichilia* species, which can be adapted for the specific isolation of **1-Acetyltrichilin**.

Workflow for Limonoid Isolation



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Caption: Generalized workflow for the isolation of limonoids from Trichilia species.

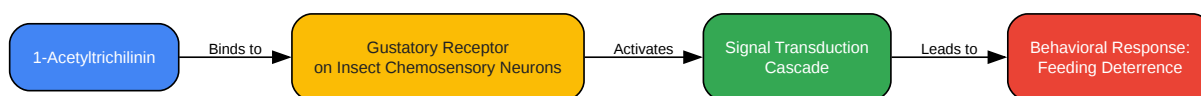
Methodology:

- **Plant Material Preparation:** The stem bark of *Trichilia roka* is collected, dried, and ground into a fine powder.
- **Extraction:** The powdered plant material is subjected to extraction with a suitable solvent system. Common methods include maceration or Soxhlet extraction with solvents such as ethanol, methanol, or a mixture of n-hexane and ethyl acetate.
- **Concentration:** The resulting extract is filtered to remove solid plant material, and the solvent is evaporated under reduced pressure to yield a crude extract.
- **Chromatographic Separation:** The crude extract is then subjected to column chromatography on silica gel. A gradient elution is typically employed, starting with a non-polar solvent (e.g., n-hexane) and gradually increasing the polarity with a more polar solvent (e.g., ethyl acetate).
- **Fraction Analysis and Further Purification:** Fractions are collected and analyzed by thin-layer chromatography (TLC). Fractions containing compounds with similar R_f values are combined. Those showing the presence of the target compound are further purified using techniques such as preparative TLC or high-performance liquid chromatography (HPLC) to yield the pure **1-Acetyltrichilin**.
- **Structure Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Signaling Pathways and Mechanism of Action

The specific signaling pathways and the precise molecular mechanism of action for **1-Acetyltrichilin**'s antifeedant activity have not been elucidated in the reviewed literature. However, the antifeedant effects of limonoids are generally believed to be mediated through the insect's gustatory system.

Proposed General Mechanism of Antifeedant Action



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Caption: Postulated mechanism of action for limonoid antifeedants.

It is hypothesized that these compounds interact with specific protein receptors on the dendrites of chemosensory neurons in the insect's mouthparts. This interaction triggers a signal transduction cascade within the neuron, ultimately leading to a neural signal that is interpreted by the insect's central nervous system as a deterrent, resulting in the cessation of feeding. Further research is required to identify the specific receptors and downstream signaling pathways involved in the action of **1-Acetyltrichilin**.

Conclusion and Future Directions

1-Acetyltrichilin is a promising natural product with demonstrated insect antifeedant properties. While its basic chemical and physical characteristics are known, there is a significant opportunity for further research to unlock its full potential. Key areas for future investigation include:

- **Quantitative Bioassays:** Determining the specific effective concentrations (e.g., EC50) of **1-Acetyltrichilin** against a range of economically important insect pests.
- **Mechanism of Action Studies:** Elucidating the precise molecular targets and signaling pathways involved in its antifeedant activity. This could involve electrophysiological studies on insect gustatory neurons and molecular modeling to identify receptor binding sites.
- **Cytotoxicity and Pharmacological Screening:** Investigating the potential cytotoxic effects of **1-Acetyltrichilin** against various cancer cell lines, as has been done for other limonoids from *Trichilia* species.
- **Synthetic and Semi-synthetic Studies:** Exploring the synthesis of analogs of **1-Acetyltrichilin** to improve its potency, stability, and spectrum of activity.

A deeper understanding of the biological activities and mechanisms of **1-Acetyltrichilinin** will be crucial for its potential development as a novel biopesticide or as a lead compound for drug discovery.

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References

- 1. Flindissone, a Limonoid Isolated from Trichilia prieuriana, Is an LXR Agonist - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 10th.bcn-p-sbq.com [10th.bcn-p-sbq.com]
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